

2-Methyloctyl methacrylate CAS number and safety data sheet

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Compound of Interest

Compound Name: 2-Methyloctyl methacrylate

Cat. No.: B15194886

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Technical Guide: 2-Methyloctyl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The specific substance "**2-Methyloctyl methacrylate**" is not readily found in chemical databases with a registered CAS number or a dedicated Safety Data Sheet (SDS). This guide is based on the inferred chemical structure and safety data from structurally similar and well-documented methacrylate esters. It is imperative to handle any novel or uncharacterized substance with extreme caution and to perform a thorough risk assessment before use.

Introduction

2-Methyloctyl methacrylate is presumed to be the methacrylate ester of 2-methyloctan-1-ol. As a member of the methacrylate ester family, it is anticipated to share similar chemical and toxicological properties with other common methacrylates. These compounds are versatile monomers used in the synthesis of a wide range of polymers with applications in various fields, including medical devices and drug delivery systems. This document provides a technical overview of the anticipated properties, safety considerations, and handling protocols for **2-Methyloctyl methacrylate**, based on data from analogous compounds.

Chemical and Physical Properties (Comparative Data)

Due to the absence of specific data for **2-Methyloctyl methacrylate**, the following table presents data for structurally related and commercially available methacrylate esters to provide an estimated profile.

Property	Methyl Methacrylate	Ethyl Methacrylate	2-Methylbutyl Methacrylate
CAS Number	80-62-6[1][2]	97-63-2[3][4]	60608-94-8[5]
Molecular Formula	C ₅ H ₈ O ₂ [6]	C ₆ H ₁₀ O ₂	C ₉ H ₁₆ O ₂ [5]
Molecular Weight	100.12 g/mol [6]	114.14 g/mol [4]	156.22 g/mol [5]
Boiling Point	100 °C	119 °C	Not available
Flash Point	10 °C	20 °C	Not available
Density	0.936 g/cm ³	0.917 g/cm ³	Not available
Vapor Pressure	38.7 mmHg at 20 °C	15.5 mmHg at 20 °C	Not available

Safety and Hazard Information (Based on Analogous Compounds)

Methacrylate esters are generally characterized by a similar hazard profile. The following table summarizes the typical hazards associated with this class of compounds.

Hazard Category	Description	Precautionary Statements (Examples)
Flammability	Highly flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[3]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4] P233: Keep container tightly closed.[6] P240: Ground and bond container and receiving equipment.[6] P241: Use explosion-proof electrical/ventilating/lighting equipment.[4]
Skin Corrosion/ Irritation	Causes skin irritation.[4] Prolonged or repeated contact may cause dermatitis.	P264: Wash skin thoroughly after handling.[6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[6] P302+P352: IF ON SKIN: Wash with plenty of water and soap.[1]
Serious Eye Damage/ Irritation	Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Respiratory Irritation	May cause respiratory irritation.[1][4]	P261: Avoid breathing mist, vapours and spray.[6] P271: Use only outdoors or in a well-ventilated area.[6] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]

Skin Sensitization

May cause an allergic skin reaction.^{[1][4]}

P272: Contaminated work clothing should not be allowed out of the workplace.^[6]

P333+P313: If skin irritation or rash occurs: Get medical advice/attention.^[1]

Experimental Protocols

Given the anticipated hazards of **2-Methyloctyl methacrylate**, the following general experimental protocols for handling flammable and irritant liquids should be strictly followed.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin Protection: A lab coat and closed-toe shoes are required.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are not sufficient, a respirator with an appropriate organic vapor cartridge may be necessary.

Handling and Storage

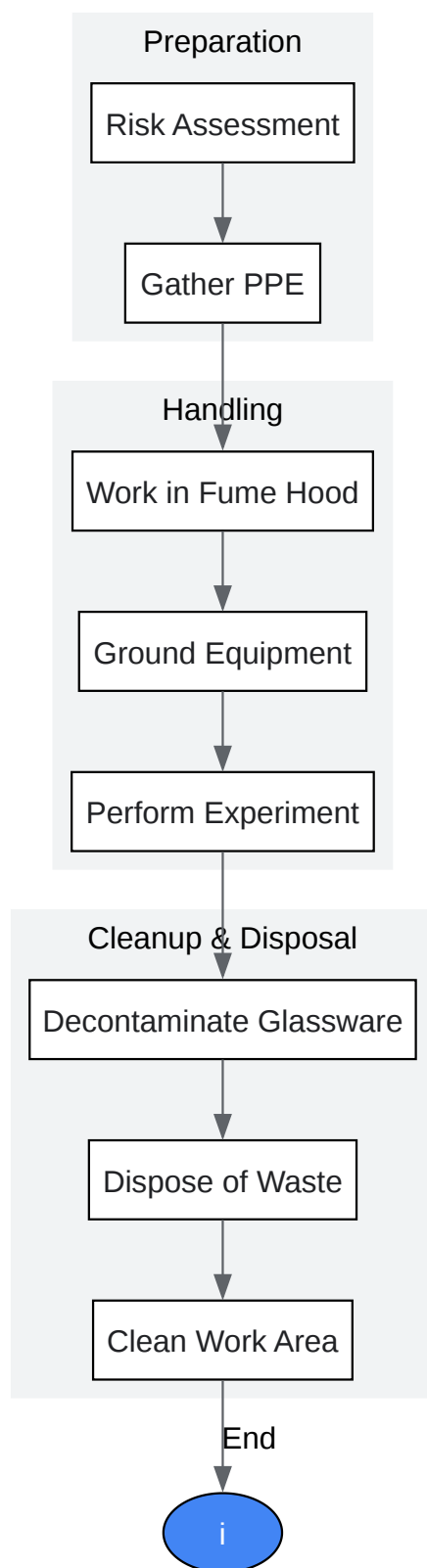
- Grounding: All containers and transfer equipment must be properly grounded to prevent static discharge, which can be an ignition source.^[3]
- Inert Atmosphere: For reactions sensitive to air or for prolonged storage, consider handling under an inert atmosphere (e.g., nitrogen or argon).
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, peroxides, strong acids, and strong bases.

Spill and Waste Disposal

- **Spill:** In case of a small spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For larger spills, evacuate the area and follow emergency procedures.
- **Waste Disposal:** Dispose of waste materials in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Visualizations

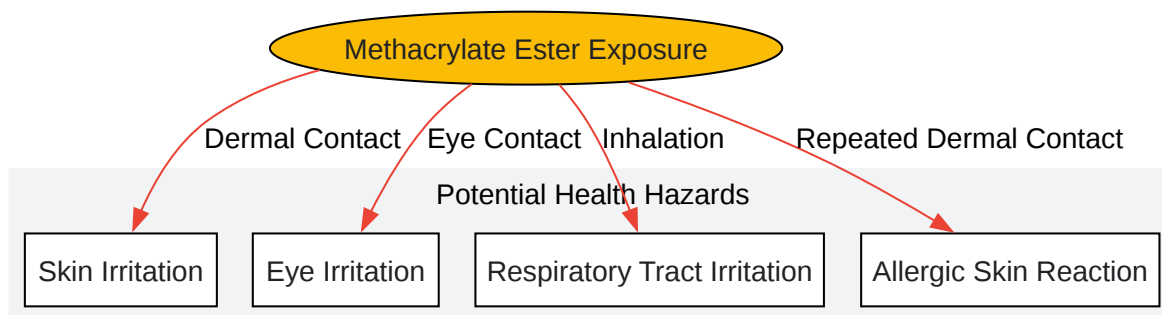
General Workflow for Handling Hazardous Chemicals



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Caption: A generalized workflow for the safe handling of hazardous chemicals.

Common Health Hazards of Methacrylate Esters



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Caption: Primary health hazards associated with exposure to methacrylate esters.

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